

Application Notes: Age Dating of Plutonium Materials Using Mass Spectrometry

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Compound of Interest

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Introduction

The determination of the production or purification date of plutonium (Pu) materials, commonly referred to as "age dating," is a critical capability in nuclear forensics and safeguards.^{[1][2]} This process relies on the principles of radiochronometry, where the elapsed time since the last chemical separation of a Pu-containing material is determined by measuring the ratio of a parent radionuclide to its decay product (progeny).^[1] Mass spectrometry has emerged as a powerful analytical tool for these measurements due to its high precision and sensitivity.^{[3][4]} This document provides an overview of the methodologies and protocols for the age dating of plutonium materials using mass spectrometry.

Principle of Plutonium Age Dating

The fundamental assumption in plutonium age dating is that during the production or purification process, the progeny nuclides are completely separated from the parent plutonium isotopes.^[5] Following this separation, the daughter products begin to accumulate as a result of the radioactive decay of the parent isotopes. The time elapsed since this separation (the "age" of the material) can be calculated by measuring the isotopic ratio of a parent-daughter pair.^[1]

The age (t) is calculated using the following general equation:

$$t = \frac{1}{\lambda_{\text{parent}} - \lambda_{\text{daughter}}} \times \ln\left(1 + \left(\frac{N_{\text{daughter}}}{N_{\text{parent}}}\right) \times (\lambda_{\text{parent}} - \lambda_{\text{daughter}}) / \lambda_{\text{parent}}\right)$$

Where:

- N_{daughter} and N_{parent} are the number of atoms of the daughter and parent isotopes, respectively.
- $\lambda_{\text{daughter}}$ and λ_{parent} are the decay constants of the daughter and parent isotopes, respectively.

Several parent-daughter systems, known as chronometers, can be utilized for the age dating of plutonium. The choice of chronometer depends on the age of the material, its isotopic composition, and the analytical technique employed.^[1]

Key Radiochronometers for Plutonium Age Dating

The most commonly used chronometers for plutonium age dating include:

- $^{241}\text{Pu} / ^{241}\text{Am}$: The decay of ^{241}Pu to ^{241}Am is a widely used chronometer due to the relatively short half-life of ^{241}Pu .^[6] However, the isobaric interference between ^{241}Pu and ^{241}Am necessitates their chemical separation before mass spectrometric analysis.^{[3][6]}
- $^{238}\text{Pu} / ^{234}\text{U}$, $^{239}\text{Pu} / ^{235}\text{U}$, $^{240}\text{Pu} / ^{236}\text{U}$, and $^{242}\text{Pu} / ^{238}\text{U}$: These chronometers are based on the alpha decay of plutonium isotopes to uranium isotopes.^{[1][7]} The ingrowth of uranium daughter products can be measured with high precision by mass spectrometry. The $^{242}\text{Pu} / ^{238}\text{U}$ chronometer is particularly sensitive to natural uranium contamination.^[7]

Mass Spectrometry Techniques

Two primary mass spectrometry techniques are employed for plutonium age dating:

- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): ICP-MS offers high sensitivity, allowing for the analysis of small sample sizes (sub-nanogram).^[1] It can be used for direct measurements of certain chronometers without chemical separation, which is advantageous for rapid screening.^{[1][8]}
- Thermal Ionization Mass Spectrometry (TIMS): TIMS is known for its high precision and accuracy in isotope ratio measurements.^{[6][9]} It is often the preferred method for achieving

low uncertainties in age determination, though it may require larger sample sizes compared to ICP-MS.[3]

Data Presentation: Quantitative Data for Plutonium Age Dating

The following table summarizes key quantitative data relevant to the age dating of plutonium materials.

Parent Isotope	Half-life (years)	Decay Mode	Daughter Isotope	Half-life (years)
^{238}Pu	87.7	α	^{234}U	2.455×10^5
^{239}Pu	24,110	α	^{235}U	7.038×10^8
^{240}Pu	6,561	α	^{236}U	2.342×10^7
^{241}Pu	14.35	β^-	^{241}Am	432.2
^{242}Pu	3.733×10^5	α	^{238}U	4.468×10^9

Experimental Protocols

Two primary protocols are presented: a rapid screening method using direct ICP-MS analysis and a more precise method involving chemical separation followed by mass spectrometry.

Protocol 1: Rapid Age Dating by Direct ICP-MS Measurement

This method is suitable for a quick estimation of the material's age and is based on the direct measurement of U/Pu isotope ratios without prior chemical separation.[1]

Methodology:

- Sample Preparation:
 - Dissolve a known amount of the plutonium material in nitric acid.

- Prepare a diluted working solution to a concentration suitable for ICP-MS analysis (e.g., ~150 ng/g).[\[1\]](#)
- Prepare an unspiked aliquot of the sample for isotope ratio measurements.[\[1\]](#)
- ICP-MS Analysis:
 - Analyze the unspiked sample solution directly by ICP-MS.
 - Measure the ion signals for the isotopes of interest, particularly ^{235}U , ^{239}Pu , ^{236}U , and ^{240}Pu .
 - The $^{234}\text{U}/^{238}\text{Pu}$ and $^{238}\text{U}/^{242}\text{Pu}$ chronometers are generally not suitable for direct measurement due to isobaric interferences from ^{238}U and the presence of ^{238}Pu , respectively.[\[1\]](#)
- Data Analysis:
 - Calculate the $^{235}\text{U}/^{239}\text{Pu}$ and $^{236}\text{U}/^{240}\text{Pu}$ atom ratios from the measured ion signals.
 - Use the age dating equation to calculate the age of the material for each chronometer.

Protocol 2: High-Precision Age Dating with Chemical Separation

This protocol involves the chemical separation of uranium and americium from plutonium to eliminate isobaric interferences and improve measurement accuracy.[\[1\]](#)[\[3\]](#)

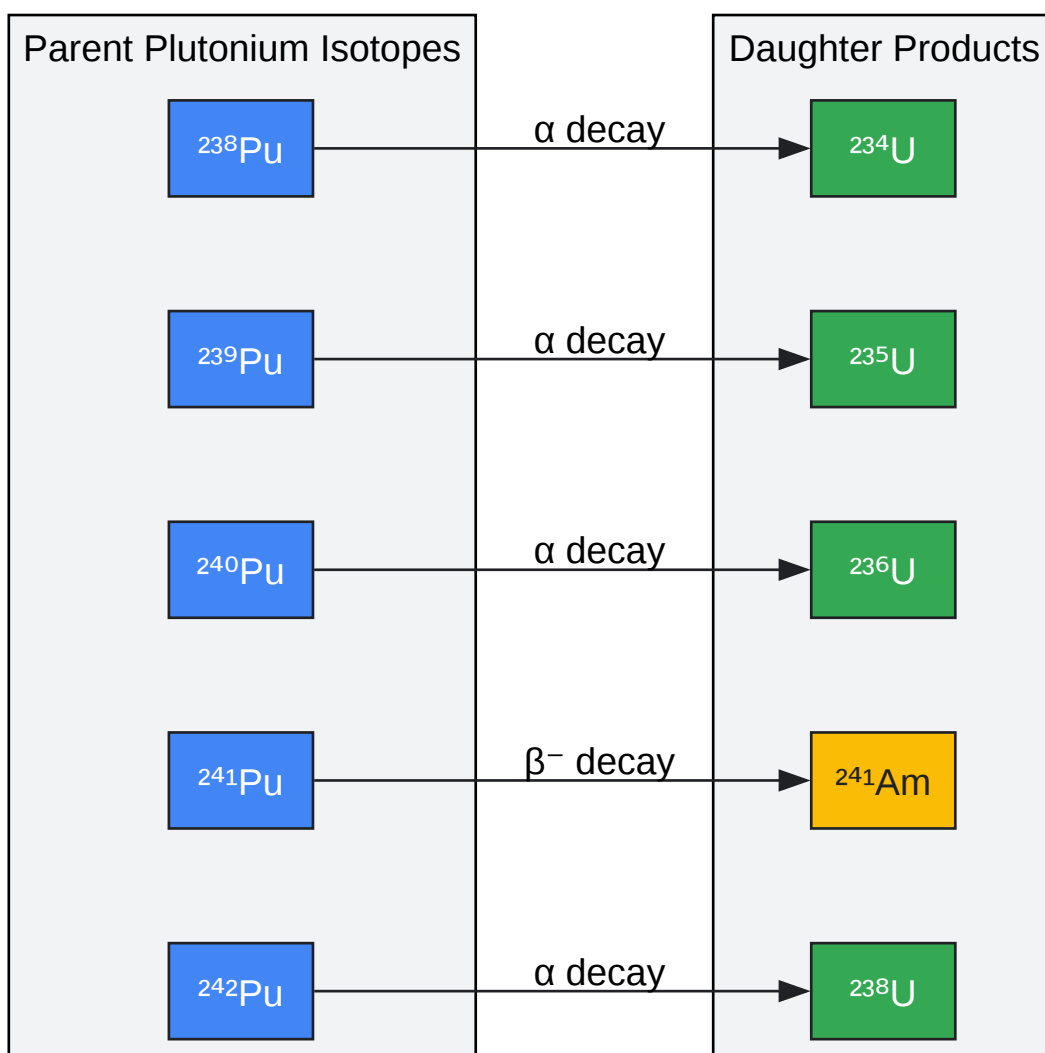
Methodology:

- Sample Preparation and Spiking:
 - Dissolve a known amount of the plutonium material (e.g., ~1 μg of Pu) in nitric acid.[\[1\]](#)
 - Add a known amount of an isotopic spike (e.g., ^{233}U and/or ^{243}Am) for isotope dilution mass spectrometry (IDMS).
- Chemical Separation (using Extraction Chromatography):

- Adjust the oxidation state of plutonium to Pu(IV). This can be achieved by adding NaNO_2 .
[1]
- Prepare an extraction chromatography column with a suitable resin (e.g., TEVA resin). [1]
[8]
- Load the sample solution onto the column. Pu(IV) is retained by the resin, while U and Am are eluted. [1]
- Wash the column with nitric acid to ensure complete elution of U and Am.
- Collect the eluate containing the separated U and Am fractions.
- Separately elute the purified Pu fraction from the column.
- Mass Spectrometric Analysis (ICP-MS or TIMS):
 - Analyze the separated U, Am, and Pu fractions by ICP-MS or TIMS.
 - Measure the isotopic ratios of U, Am, and Pu in their respective fractions.
- Data Analysis:
 - Calculate the concentrations of the parent and daughter isotopes using the isotope dilution method. [1]
 - Determine the atom ratios for the desired chronometers (e.g., $^{234}\text{U}/^{238}\text{Pu}$, $^{235}\text{U}/^{239}\text{Pu}$, $^{236}\text{U}/^{240}\text{Pu}$, and $^{241}\text{Am}/^{241}\text{Pu}$).
 - Calculate the age of the material using the age dating equation. The uncertainties are calculated considering all sources of error, including weighing, spike concentrations, and measured isotope ratios. [1]

Mandatory Visualizations

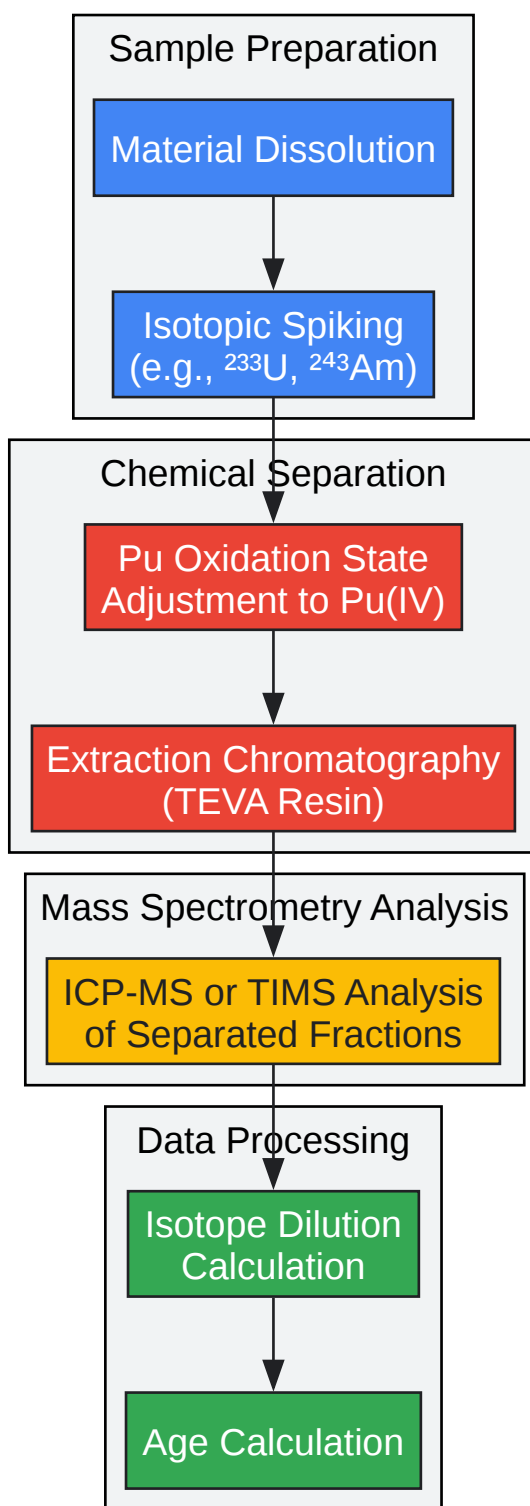
Plutonium Decay and Age Dating Chronometers



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Caption: Plutonium decay pathways forming the basis of age dating chronometers.

Experimental Workflow for High-Precision Plutonium Age Dating



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Caption: Workflow for high-precision plutonium age dating using chemical separation.

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